

An In-depth Guide to the Molecular Weight of Aluminum Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminum acetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight of **aluminum acetate**, a compound with significance in various scientific and pharmaceutical applications. Due to its existence in multiple forms, a precise understanding of its molecular characteristics is crucial for accurate experimental design and drug development.

Understanding the Forms of Aluminum Acetate

Aluminum acetate can exist in three primary forms: neutral, basic diacetate, and basic monoacetate. The molecular weight of the compound is dependent on its specific chemical formula.

- **Neutral Aluminum Triacetate:** Also known as **aluminum acetate**, it is a salt formed from aluminum hydroxide and an excess of acetic acid.
- **Basic Aluminum Diacetate:** This form, also referred to as aluminum subacetate, contains a hydroxyl group.
- **Basic Aluminum Monoacetate:** Also known as dibasic **aluminum acetate**, this form contains two hydroxyl groups.

Molecular Weight Determination

The molecular weight of each form of **aluminum acetate** is calculated by summing the atomic weights of its constituent atoms. The standard atomic weights used for this calculation are:

- Aluminum (Al): 26.982 u
- Carbon (C): 12.011 u
- Oxygen (O): 15.999 u
- Hydrogen (H): 1.008 u

Based on these atomic weights, the molecular weights of the different forms of **aluminum acetate** have been calculated and are presented in the table below.

Summary of Molecular Weights

Form of Aluminum Acetate	Chemical Formula	Molecular Weight (g/mol)
Neutral Aluminum Triacetate	$\text{Al}(\text{CH}_3\text{COO})_3$	204.11
Basic Aluminum Diacetate	$\text{HOAl}(\text{CH}_3\text{COO})_2$	162.08
Basic Aluminum Monoacetate	$(\text{HO})_2\text{AlCH}_3\text{COO}$	120.04

Experimental Protocols

The determination of the molecular weight of a specific **aluminum acetate** sample would typically involve standard analytical techniques such as mass spectrometry. For accurate quantification and formulation in a research or drug development setting, it is imperative to first identify the specific form of **aluminum acetate** being used, as the molecular weight varies significantly between the neutral and basic forms.

Chemical Structure of Neutral Aluminum Triacetate

The following diagram illustrates the chemical structure of neutral aluminum triacetate.

Caption: Chemical structure of neutral aluminum triacetate.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com